

Application Notes and Protocols for EB 47

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Compound of Interest

Compound Name: **EB 47**

Cat. No.: **B1147141**

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This document provides detailed protocols for the dissolution and storage of **EB 47**, a potent PARP-1 inhibitor. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental results.

Chemical Properties of EB 47

EB 47 is a potent inhibitor of Poly(ADP-ribose) polymerase-1 (PARP-1) with an IC₅₀ of 45 nM. [1][2][3] It is a white solid and is also known to inhibit Tankyrase 1 and 2.[4] The dihydrochloride salt form is commonly used in research.

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₇ N ₉ O ₆ · 2HCl	[5]
Molecular Weight	610.45 g/mol	[5]
CAS Number	1190332-25-2	[5]
Appearance	White solid	[1]
Purity	≥98%	
IC ₅₀ (PARP-1)	45 nM	[1][2][3][4][5][6]

Dissolution Protocol

Proper dissolution of **EB 47** is critical for its biological activity. The choice of solvent will depend on the experimental requirements.

2.1. Recommended Solvents

- Dimethyl Sulfoxide (DMSO): **EB 47** is soluble in DMSO up to 50 mM.[4][7]
- Water: **EB 47** is soluble in water up to 5 mM with gentle warming. Another source indicates a solubility of 3.05 mg/mL in water at 25°C with gentle warming[5] and 50 mg/mL.[6]

2.2. Protocol for Reconstituting **EB 47**

- Preparation: Allow the vial of solid **EB 47** to equilibrate to room temperature before opening to prevent moisture condensation.
- Solvent Addition: Add the appropriate volume of the desired solvent (e.g., DMSO or water) to the vial to achieve the target concentration.
- Dissolution:
 - For DMSO, vortex the solution until the solid is completely dissolved. Sonication can be used to aid dissolution.[4][7]
 - For water, gently warm the solution (e.g., in a 37°C water bath) and vortex until the solid is dissolved.[5]
- Verification: Visually inspect the solution to ensure that no particulates are present.

Storage Protocol

Correct storage conditions are essential to prevent degradation of **EB 47**.

3.1. Solid Form

- Store the solid compound at -20°C.[1][5][6]

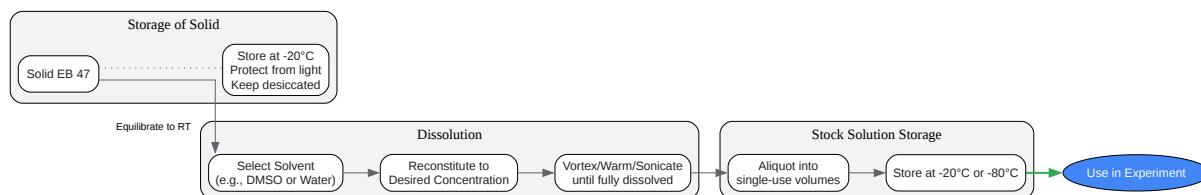
- The solid is stable for at least 4 years when stored at -20°C.[4] Some suppliers suggest a stability of 3 years at -20°C and 2 years at 4°C for the powder.[5]
- It is recommended to keep the compound desiccated as it may be hygroscopic and to protect it from light.[6]

3.2. Stock Solutions

- Short-term Storage: It is recommended to use freshly prepared solutions.[1]
- Long-term Storage:
 - For solutions in solvent, storage at -80°C for up to 6 months or -20°C for up to 1 month is suggested.[5]
 - Another source indicates that stock solutions are stable for up to 3 months at -20°C.[6]
- Aliquoting: To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes before freezing.[6]

Experimental Workflow

The following diagram illustrates the general workflow for dissolving and storing **EB 47**.

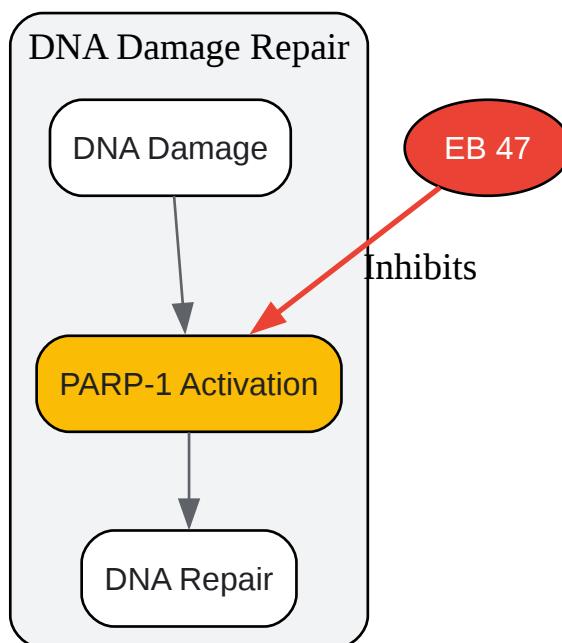


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Caption: Workflow for dissolving and storing **EB 47**.

Signaling Pathway Involvement

EB 47 is a potent inhibitor of PARP-1, a key enzyme in the DNA damage repair pathway. Its mechanism of action involves mimicking the substrate NAD+. [3]



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Caption: Inhibition of PARP-1 by **EB 47**.

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